

# 1,4-Cyclohexanedione-d8 IUPAC name and synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,4-Cyclohexanedione-d8

Cat. No.: B117999

[Get Quote](#)

## An In-depth Technical Guide to 1,4-Cyclohexanedione-d8

This technical guide provides a comprehensive overview of **1,4-Cyclohexanedione-d8**, a deuterated isotopologue of 1,4-cyclohexanedione. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize labeled compounds for a variety of applications, including as internal standards in mass spectrometry-based analyses or as building blocks in the synthesis of complex deuterated molecules.

## Nomenclature and Identification

IUPAC Name: 2,2,3,3,5,5,6,6-octadeuteriocyclohexane-1,4-dione[1].

Synonyms:

- 1,4-Cyclohexanedione-d8[1]
- 1,4-Cyclohexanedione-2,2,3,3,5,5,6,6-d8[1][2]
- Cyclohexane-1,4-dione-d8

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **1,4-Cyclohexanedione-d8** and its non-deuterated analogue, 1,4-Cyclohexanedione.

Property	1,4-Cyclohexanedione-d8	1,4-Cyclohexanedione
Molecular Formula	C <sub>6</sub> D <sub>8</sub> O <sub>2</sub>	C <sub>6</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	120.18 g/mol [1]	112.13 g/mol [3]
CAS Number	23034-25-5[1]	637-88-7
Appearance	-	White to pale-yellow solid[4][5]
Melting Point	-	77-79 °C[4][5]
Boiling Point	-	130-133 °C at 20 mmHg[4][5]
Solubility	-	Soluble in ethanol and methanol; insoluble in diethyl ether[4].
InChI Key	DCZFGQYXRKMVFG-SVYQBANQSA-N[1][2]	DCZFGQYXRKMVFG-UHFFFAOYSA-N[3]

## Experimental Protocols

While specific experimental protocols for the synthesis of **1,4-Cyclohexanedione-d8** are not readily available in the provided search results, a common method for the synthesis of the non-deuterated analogue involves a two-step process starting from diethyl succinate.[4][5][6] A plausible synthetic route for **1,4-Cyclohexanedione-d8** would involve the use of deuterated diethyl succinate.

General Synthesis of 1,4-Cyclohexanedione (Adaptable for d8 version):

This procedure is based on the self-condensation of diethyl succinate followed by hydrolysis and decarboxylation.[5][6][7]

Step 1: Synthesis of 2,5-Dicarbethoxy-1,4-cyclohexanedione

- A solution of sodium ethoxide is prepared by reacting sodium metal with absolute ethanol under reflux.

- Diethyl succinate is added to the hot sodium ethoxide solution, and the mixture is refluxed for an extended period (e.g., 24 hours). A precipitate of the sodium salt of the product forms.
- After cooling, the reaction mixture is neutralized with an acid (e.g., sulfuric acid), and the crude product is isolated by filtration.
- The crude product is then purified by recrystallization from a suitable solvent like ethyl acetate.

#### Step 2: Synthesis of 1,4-Cyclohexanedione

- The purified 2,5-dicarbethoxy-1,4-cyclohexanedione is mixed with water in a pressure vessel.
- The vessel is heated to a high temperature (e.g., 185–195 °C) for a short period (e.g., 10-15 minutes) to effect hydrolysis and decarboxylation.
- After cooling, the resulting liquid is subjected to distillation under reduced pressure to isolate the 1,4-Cyclohexanedione.
- Further purification can be achieved by recrystallization from a solvent such as carbon tetrachloride.

Note: For the synthesis of **1,4-Cyclohexanedione-d8**, one would start with diethyl succinate-d6 or a similarly deuterated precursor.

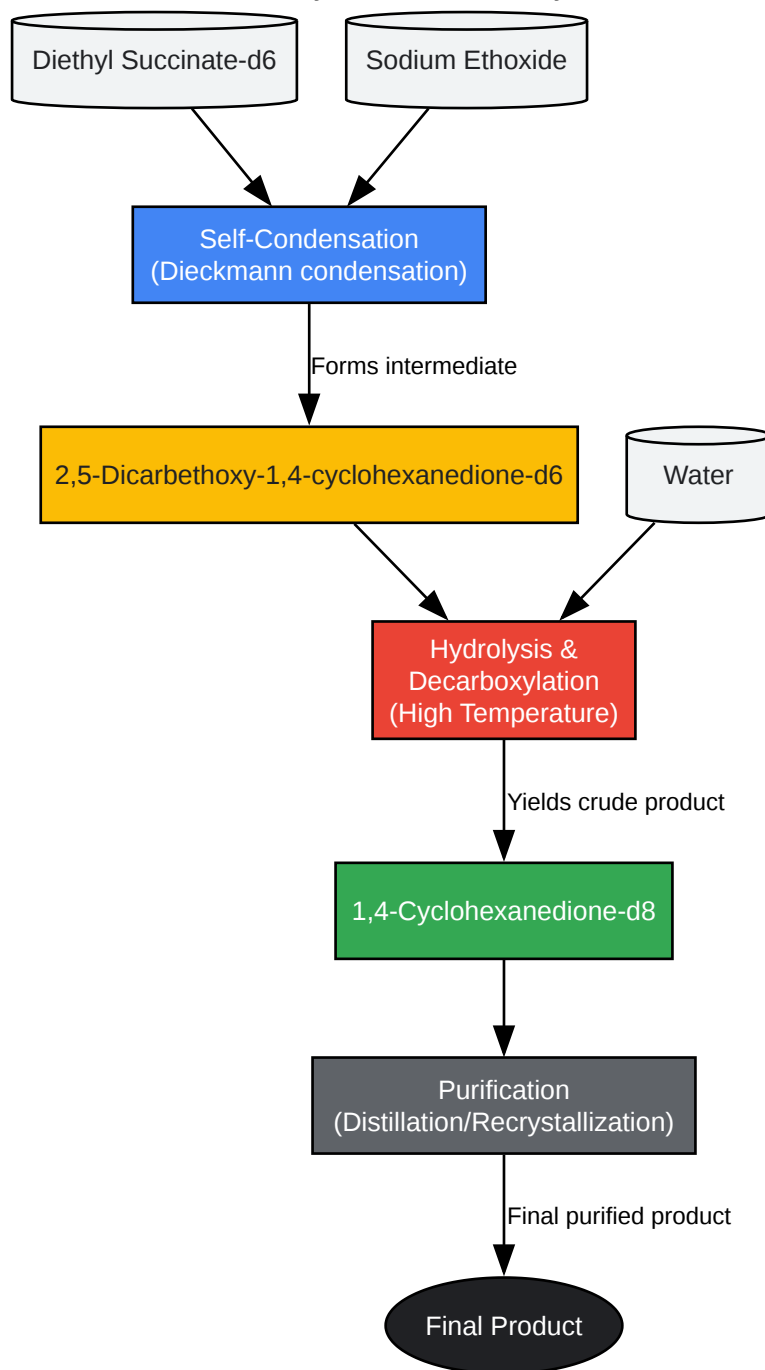
## Applications

1,4-Cyclohexanedione and its deuterated analogue are valuable building blocks in organic synthesis. The non-deuterated form is used in the preparation of various more complex molecules.<sup>[4]</sup> For instance, it is a precursor in the synthesis of tetracyanoquinodimethane (TCNQ).<sup>[4]</sup> It also finds application as an intermediate in the production of pharmaceuticals and liquid crystals.<sup>[8]</sup> **1,4-Cyclohexanedione-d8** is particularly useful as a labeled compound with high isotopic purity.<sup>[2]</sup>

## Logical Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **1,4-Cyclohexanedione-d8**, based on the established synthesis of its non-deuterated counterpart.

Logical Workflow for the Synthesis of 1,4-Cyclohexanedione-d8



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **1,4-Cyclohexanedione-d8**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,4-Cyclohexanedione-d8 | C<sub>6</sub>H<sub>8</sub>O<sub>2</sub> | CID 10011891 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cymitquimica.com [cymitquimica.com]
- 3. 1,4-Cyclohexanedione | C<sub>6</sub>H<sub>8</sub>O<sub>2</sub> | CID 12511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,4-Cyclohexanedione - Wikipedia [en.wikipedia.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Synthesis of 1,4-Cyclohexanedione - Chempedia - LookChem [lookchem.com]
- 7. 1,4-Cyclohexanedione synthesis - chemicalbook [chemicalbook.com]
- 8. nbinn.com [nbinn.com]
- To cite this document: BenchChem. [1,4-Cyclohexanedione-d8 IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117999#1-4-cyclohexanedione-d8-iupac-name-and-synonyms]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)